

physical and chemical properties of ethyltriphenylphosphonium chloride

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Compound of Interest

Compound Name: **ETHYLTRIPHENYLPHOSPHONIUM CHLORIDE**

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An In-depth Technical Guide to Ethyltriphenylphosphonium Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyltriphenylphosphonium chloride**, a versatile quaternary phosphonium salt. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodologies to support laboratory work and advance scientific understanding.

Physical Properties

Ethyltriphenylphosphonium chloride is a white to off-white crystalline solid at room temperature.^{[1][2][3]} It is known to be hygroscopic and sensitive to light, necessitating storage under an inert atmosphere in a cool, dark place.^{[1][3][4]}

Table 1: Quantitative Physical Properties of **Ethyltriphenylphosphonium Chloride**

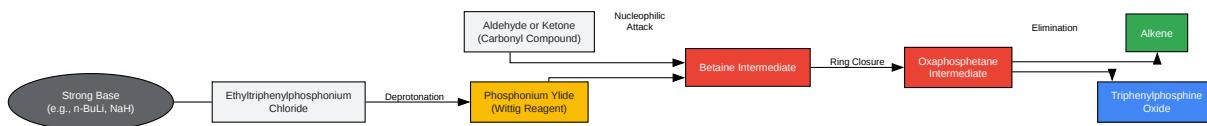
Property	Value	References
Molecular Formula	C ₂₀ H ₂₀ ClP	[1] [2] [5]
Molecular Weight	326.80 g/mol	[1] [3] [6]
CAS Number	896-33-3	[1] [2] [5]
Melting Point	241-245 °C	[2] [3] [7]
Decomposition Temperature	>240 °C	[5]
Appearance	White to almost white powder/crystal	[1] [2] [3]
Solubility	Soluble in methanol, water, and alcohol. [2] [3] [8] [9]	
Purity	Typically ≥ 98.0% (HPLC, Titration)	[1] [2] [3]

Chemical Properties and Reactivity

Ethyltriphenylphosphonium chloride is a stable compound under recommended storage conditions but is incompatible with strong oxidizing agents.[\[4\]](#) Hazardous decomposition products upon thermal degradation include carbon monoxide, carbon dioxide, oxides of phosphorus, and hydrogen chloride gas.[\[4\]](#)

This phosphonium salt is a key reagent in organic synthesis, most notably in the Wittig reaction to produce alkenes from aldehydes and ketones. It serves as a precursor to the corresponding phosphonium ylide. The compound also finds application as a phase transfer catalyst, facilitating reactions between reactants in immiscible phases.[\[2\]](#)[\[10\]](#)[\[11\]](#)

The Wittig reaction is a cornerstone of synthetic organic chemistry for the formation of carbon-carbon double bonds. The reaction involves the treatment of an aldehyde or ketone with a phosphorus ylide, also known as a Wittig reagent. **Ethyltriphenylphosphonium chloride** is a common precursor for the ethylidene ylide.



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Caption: The Wittig reaction pathway using an ethyltriphenylphosphonium salt.

Experimental Protocols

A common method for the preparation of **ethyltriphenylphosphonium chloride** involves the reaction of triphenylphosphine with ethyl chloride.^[12] The following protocol is based on a patented synthesis method.^{[12][13]}

Materials:

- Triphenylphosphine
- Ethyl chloride
- Acetone (or other suitable organic solvent like acetonitrile)^[12]
- Pressure reactor
- Centrifuge
- Drying oven

Procedure:

- Charge the pressure reactor with 1 molar equivalent of triphenylphosphine and 10 molar equivalents of acetone.^[13]
- Seal the reactor and add 1.5 molar equivalents of ethyl chloride.^[13]

- Heat the reactor to 150 °C, allowing the pressure to increase to approximately 12 kg/cm².
[\[13\]](#)
- Maintain these conditions with stirring for 40 hours.[\[13\]](#)
- After the reaction is complete, cool the reactor to room temperature and slowly vent to atmospheric pressure.[\[13\]](#)
- Centrifuge the resulting slurry to separate the solid product from the solvent.[\[12\]](#)
- Wash the solid product with fresh solvent.
- Dry the purified solid in an oven at 105 °C for 18 hours to yield **ethyltriphenylphosphonium chloride**.[\[13\]](#) Recrystallization from a solvent like acetonitrile can be performed for higher purity.[\[12\]](#)

Note: This protocol is a summary and should be adapted with appropriate safety precautions and laboratory techniques.

The purity of **ethyltriphenylphosphonium chloride** is often assessed by HPLC.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Typical HPLC Conditions (Illustrative Example):

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile Phase: A gradient of acetonitrile and water (containing a buffer such as phosphate or an ion-pairing agent).
- Flow Rate: 1.0 mL/min
- Detection: UV at a wavelength of approximately 254 nm.
- Injection Volume: 10 µL
- Standard Preparation: A standard solution of **ethyltriphenylphosphonium chloride** of known concentration is prepared in the mobile phase.

- Sample Preparation: The sample is accurately weighed and dissolved in the mobile phase to a known concentration.
- Analysis: The purity is determined by comparing the peak area of the analyte in the sample to that of the standard.

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **ethyltriphenylphosphonium chloride**.

Table 2: Spectroscopic Data for **Ethyltriphenylphosphonium Chloride**

Technique	Data Reference
¹ H NMR	Available in spectral databases. [14]
¹³ C NMR	Available in spectral databases. [15]
³¹ P NMR	Available in spectral databases. [6] [16]
Mass Spectrometry	The parent ion, ethyl(triphenyl)phosphonium, has a monoisotopic mass of 291.130262636 Da. [15]

Note: Specific chemical shifts and coupling constants can be found in the referenced spectral databases.

Safety and Handling

Ethyltriphenylphosphonium chloride is harmful if swallowed or in contact with skin.[\[4\]](#)[\[5\]](#) It causes skin and serious eye irritation.[\[6\]](#)

Handling Recommendations:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[4\]](#)
- Work in a well-ventilated area or under a fume hood.

- Avoid breathing dust.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a dry and well-ventilated place.[\[8\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[4\]](#)
- Protect from moisture and light.[\[1\]](#)[\[4\]](#)

This guide provides foundational knowledge on **ethyltriphenylphosphonium chloride**. For specific applications and advanced research, consulting the primary literature and safety data sheets is highly recommended.

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